

Synthesis Pathway of Bliretrigine for Research Applications

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Compound of Interest

Compound Name: *Bliretrigine*

Cat. No.: *B12422984*

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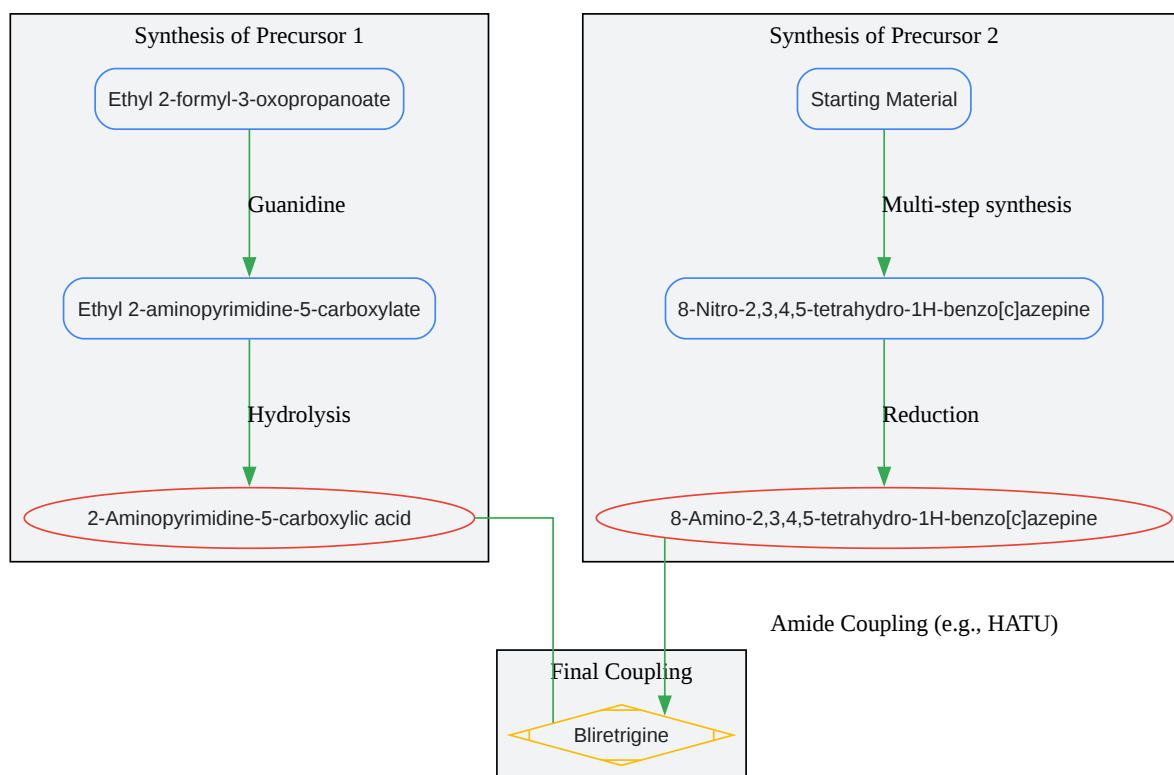
This document outlines the synthetic pathway for **Bliretrigine** (also known as C-162), a molecule of interest in pharmaceutical research. The synthesis involves a multi-step process culminating in the formation of the final amide product. This guide provides detailed protocols for the synthesis of key precursors and their final coupling, supported by quantitative data and visual diagrams to aid in comprehension and replication for research purposes.

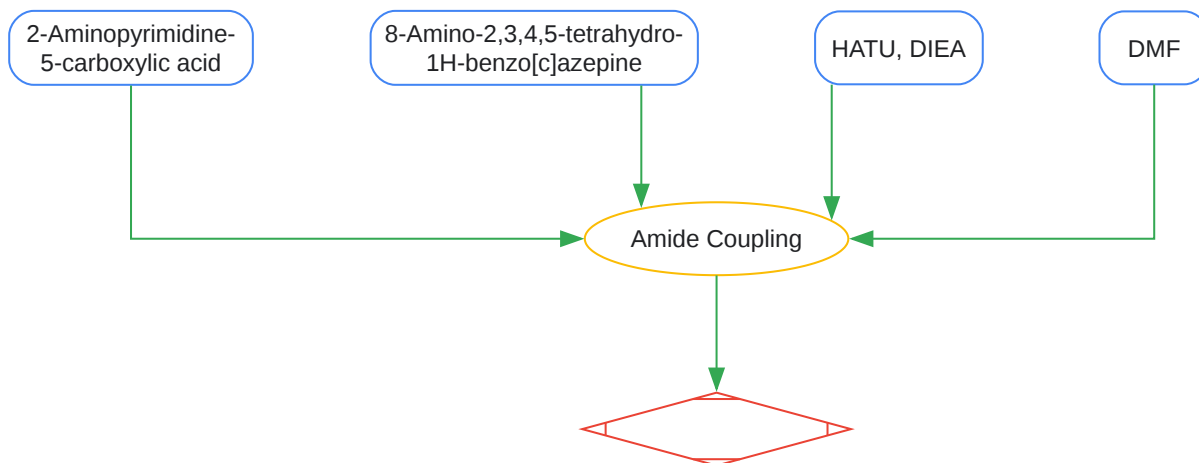
I. Overview of the Synthetic Strategy

The synthesis of **Bliretrigine** can be conceptually divided into three main stages:

- Synthesis of Precursor 1: Preparation of 2-aminopyrimidine-5-carboxylic acid.
- Synthesis of Precursor 2: Preparation of 8-amino-2,3,4,5-tetrahydro-1H-benzo[c]azepine.
- Final Coupling: Amide bond formation between the two precursors to yield **Bliretrigine**.

A generalized overview of this synthetic approach is depicted below.





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- To cite this document: BenchChem. [Synthesis Pathway of Bliretrigine for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12422984#bliretrigine-synthesis-pathway-for-research-purposes\]](https://www.benchchem.com/product/b12422984#bliretrigine-synthesis-pathway-for-research-purposes)

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